

Proper Disposal of N-p-coumaroyl-N'-caffeylputrescine: A Safety and Operations Guide

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Compound of Interest

Compound Name: *N-p-coumaroyl-N'-caffeylputrescine*

Cat. No.: *B580001*

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For Immediate Reference: Waste **N-p-coumaroyl-N'-caffeylputrescine** should be treated as a hazardous chemical waste. The primary disposal route is incineration by a licensed hazardous waste disposal facility.

This guide provides essential safety and logistical information for the proper disposal of **N-p-coumaroyl-N'-caffeylputrescine**, a naturally occurring alkaloid used in research and drug development. Adherence to these procedures is critical to ensure personnel safety and environmental compliance.

Hazard Identification and Safety Precautions

N-p-coumaroyl-N'-caffeylputrescine is classified with the following hazards:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.

The signal word for this compound is "Warning".^[1]

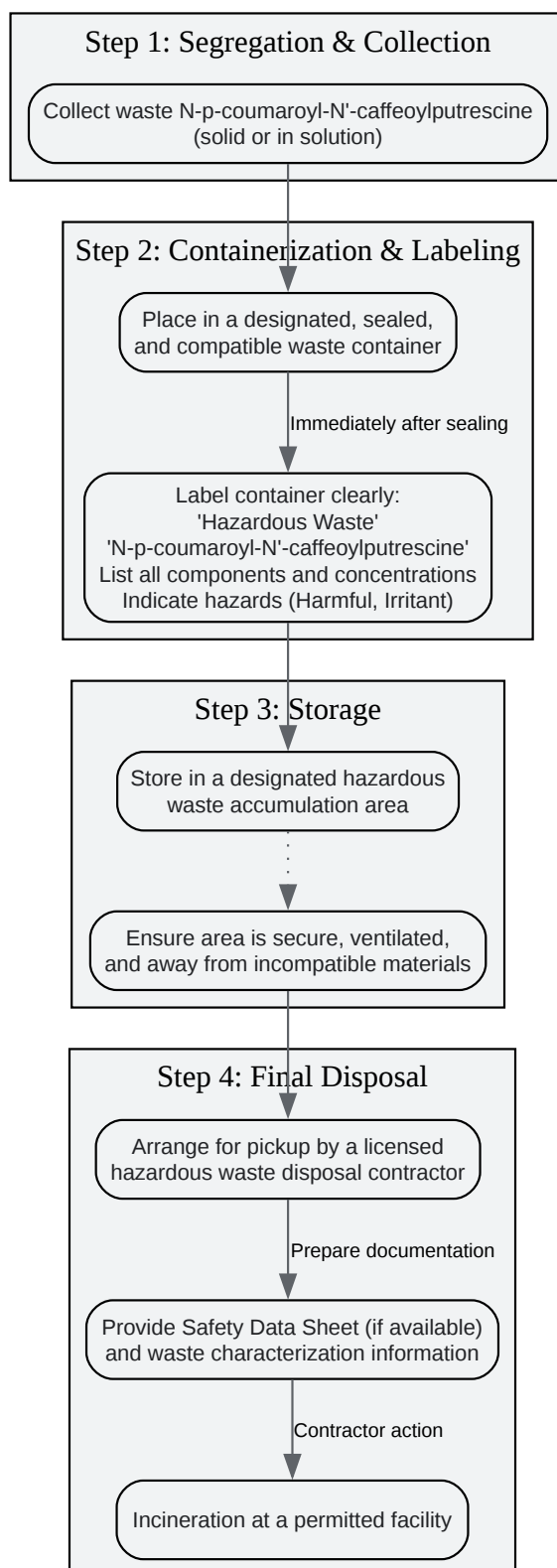
Personal Protective Equipment (PPE) is mandatory when handling this compound. This includes, but is not limited to:

- Safety glasses or goggles
- Chemical-resistant gloves (e.g., nitrile)
- Laboratory coat

Disposal Procedures: A Step-by-Step Guide

The recommended disposal procedure is outlined in the precautionary statement P501: Dispose of contents/container in accordance with local/regional/national/international regulations. As specific regulations can vary, the following provides a general, best-practice workflow for laboratory personnel.

Experimental Workflow for Disposal



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Caption: Workflow for the safe disposal of **N-p-coumaroyl-N'-caffeoylputrescine** waste.

Quantitative Data Summary

While specific quantitative data for the disposal of **N-p-coumaroyl-N'-caffeoylputrescine** is not available, the following table summarizes its key identifiers and hazard codes.

Identifier	Value	Reference
CAS Number	1138156-77-0	[1][2]
Molecular Formula	C22H24N2O5	[1]
Molecular Weight	396.44 g/mol	[1]
GHS Hazard Codes	H302, H315, H319	[1]
GHS Precautionary Code (Disposal)	P501	[1]

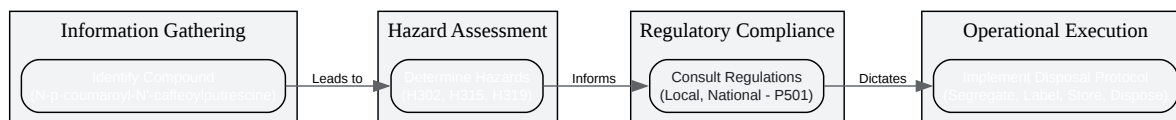
Experimental Protocols Referenced

The disposal procedures outlined are based on standard laboratory chemical waste management protocols, informed by the hazard information available for **N-p-coumaroyl-N'-caffeoylputrescine**. These protocols are designed to mitigate the risks associated with its "Harmful" and "Irritant" classifications.

Recent research on **N-p-coumaroyl-N'-caffeoylputrescine** has focused on its biological activities, such as its antioxidant properties and its potential as a drug target, particularly in cancer research.[3][4] These studies involve in vitro experiments using cell lines (e.g., HepG2, MCF-7) and various analytical techniques.[3][4] Waste generated from such experiments, including unused compound, contaminated labware (e.g., pipette tips, vials), and solutions, must be handled and disposed of as hazardous waste according to the procedures detailed in this guide.

Logical Relationships in Waste Management

The proper disposal of any chemical is governed by a clear logical hierarchy of controls and procedures, starting from identification and ending with verified, compliant disposal.



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Caption: Logical flow from chemical identification to compliant disposal.

By following these guidelines, researchers, scientists, and drug development professionals can ensure the safe and environmentally responsible disposal of **N-p-coumaroyl-N'-caffeoylputrescine**, fostering a culture of safety and compliance within the laboratory.

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References

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- 2. N-p-coumaroyl-N'-caffeoylputrescine | 1138156-77-0 [sigmaaldrich.com]
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